

Navigating the Safe Disposal of Chlorindanol: A Procedural Guide

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Compound of Interest

Compound Name: Chlorindanol

Cat. No.: B1668727

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **Chlorindanol**, a topical antiseptic agent. Adherence to these guidelines will help mitigate environmental hazards and ensure the safety of all laboratory personnel.

Immediate Safety and Disposal Plan

Chlorindanol, a chlorinated organic compound, is categorized as an irritant and is harmful to aquatic life.^{[1][2][3]} Therefore, it must be disposed of as hazardous chemical waste. Under no circumstances should **Chlorindanol** or its solutions be poured down the drain.

Step-by-Step Disposal Procedure:

- **Personal Protective Equipment (PPE):** Before handling **Chlorindanol** waste, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Waste Segregation:** It is crucial to segregate **Chlorindanol** waste properly. It should be collected in a designated, leak-proof, and clearly labeled waste container for halogenated organic waste. Do not mix it with non-halogenated solvents, as this can complicate and increase the cost of disposal.^[4]

- **Container Labeling:** The waste container must be labeled with a hazardous waste tag that clearly identifies the contents as "**Chlorindanol** Waste" and includes the appropriate hazard pictograms (e.g., irritant, environmentally hazardous).
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- **Institutional Procedures:** Follow your institution's specific guidelines for hazardous waste pickup and disposal. Contact your Environmental Health and Safety (EHS) department to schedule a waste collection.

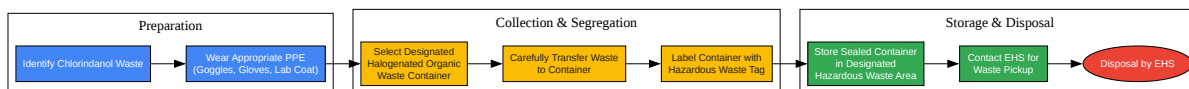
Chemical and Safety Data Summary

For quick reference, the following table summarizes key quantitative data for **Chlorindanol**.

Property	Value
Molecular Formula	C ₉ H ₉ ClO[5][6]
Molecular Weight	168.62 g/mol [5][6]
GHS Hazard Pictogram	Irritant[1]
GHS Signal Word	Warning[1]
Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation), H412 (Harmful to aquatic life with long lasting effects)[2]
Precautionary Statements	P273 (Avoid release to the environment), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)[2]
Storage Conditions	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).[1]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Chlorindanol** waste.



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Caption: Workflow for the proper disposal of **Chlorindanol** waste.

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